

FLT4 (VEGFR-3) Antibody for Flow Cytometry: Application Notes and Protocols

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Compound of Interest

Compound Name: FLT4 protein

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Introduction

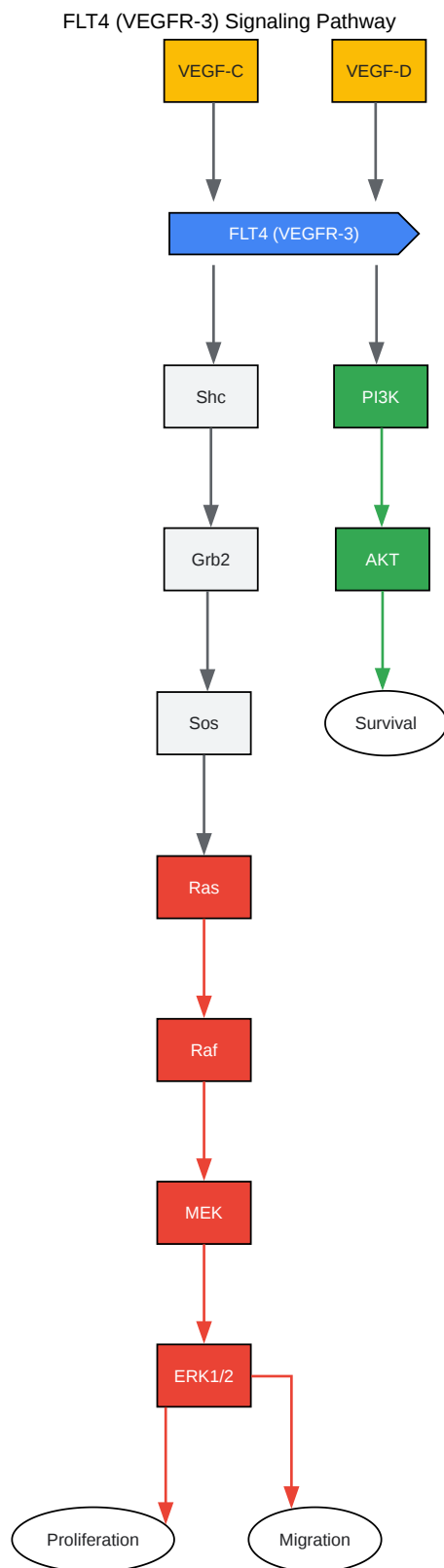
Fms-related tyrosine kinase 4 (FLT4), also known as Vascular Endothelial Growth Factor Receptor 3 (VEGFR-3), is a key regulator of lymphangiogenesis, the formation of lymphatic vessels.^[1] It is primarily expressed on lymphatic endothelial cells.^{[2][3]} The binding of its ligands, VEGF-C and VEGF-D, activates downstream signaling pathways, such as the PI3K/AKT and MAPK/ERK pathways, which are crucial for the proliferation, migration, and survival of lymphatic endothelial cells.^[1] Dysregulation of the FLT4 signaling pathway has been implicated in various pathological conditions, including cancer metastasis and lymphedema. This makes FLT4 an important target for both basic research and therapeutic development. Flow cytometry is a powerful technique for identifying and characterizing cells expressing FLT4, enabling researchers to study lymphatic endothelium, tumor-associated lymphangiogenesis, and the effects of potential therapeutic agents.

This document provides detailed application notes and a comprehensive protocol for the use of FLT4 antibodies in flow cytometry analysis.

FLT4 Signaling Pathway

The FLT4 signaling cascade is initiated by the binding of VEGF-C or VEGF-D, leading to receptor dimerization and autophosphorylation of tyrosine residues in the intracellular domain.

This phosphorylation creates docking sites for various adaptor proteins and signaling molecules, ultimately activating key downstream pathways that regulate cellular functions.



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Caption: FLT4 signaling pathway diagram.

Commercially Available FLT4 Antibodies for Flow Cytometry

A variety of monoclonal and polyclonal antibodies targeting FLT4 are commercially available and validated for flow cytometry. The choice of antibody clone can significantly impact the quality of the results. Below is a summary of some commonly used clones.

Clone	Host Species	Isotype	Reactivity	Reported Applications	Supplier Examples
9D9	Mouse	IgG1	Human	Flow Cytometry, WB, IHC, IF, ELISA	Novus Biologicals, Abcam, OriGene
AFL4	Rat	IgG2a, kappa	Mouse	Flow Cytometry, WB, IHC, IP, Neutralization	Thermo Fisher Scientific, Novus Biologicals
5B6	Mouse	IgG2b, kappa	Human	ELISA, (Flow Cytometry - requires user validation)	Thermo Fisher Scientific
Polyclonal	Goat	IgG	Mouse	Flow Cytometry, WB, ELISA	R&D Systems

Note: This table is not exhaustive. Researchers should always consult the manufacturer's datasheet for the most up-to-date information and validation data.

Quantitative Data Presentation

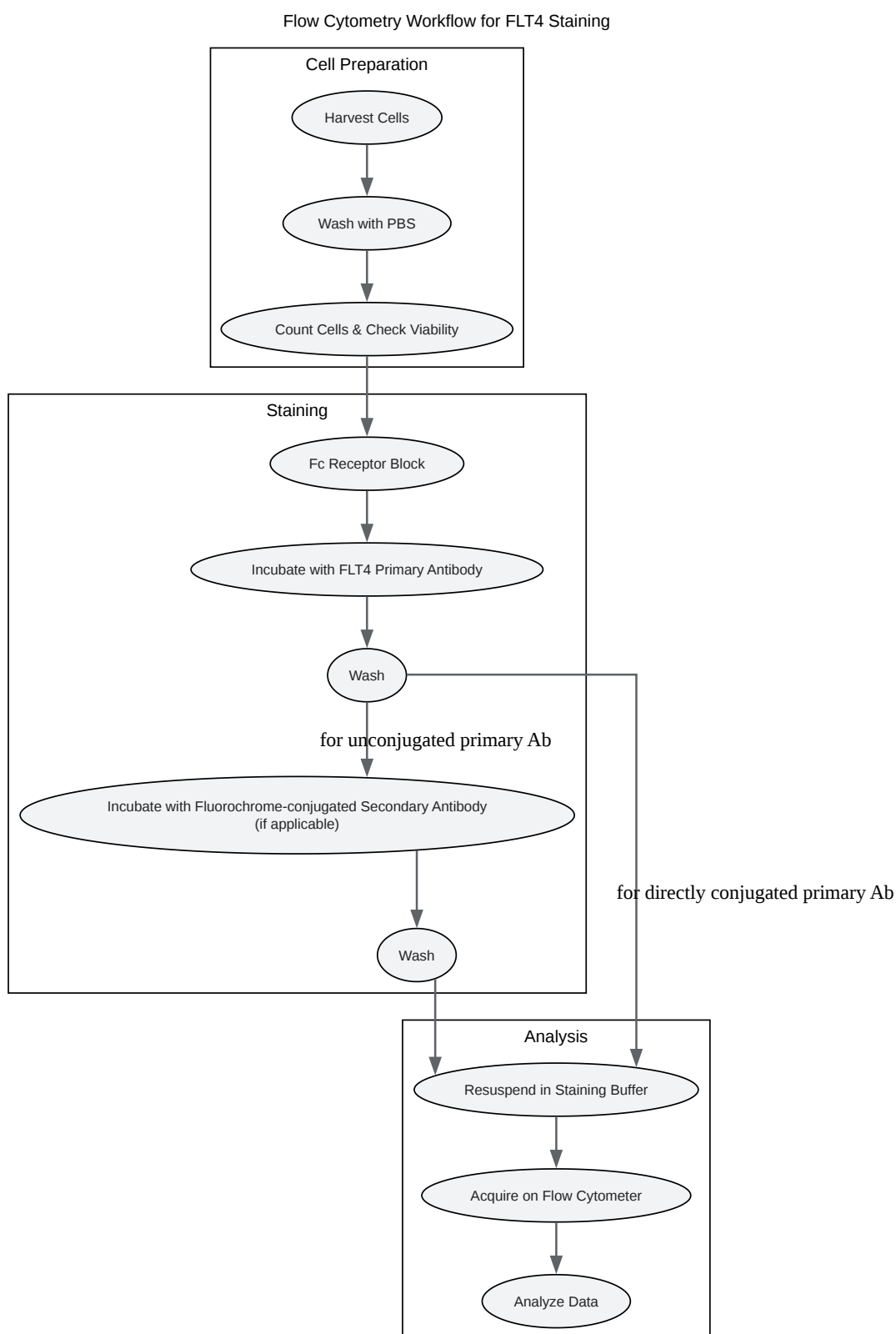
The following table summarizes representative quantitative data for FLT4 antibody performance in flow cytometry, compiled from manufacturer datasheets and publications. It is important to note that experimental conditions such as cell type, antibody concentration, and instrument settings can influence the results.

Antibody Clone	Cell Type	Antibody Concentration	% Positive Cells (Approx.)	Mean Fluorescence Intensity (MFI) (Qualitative)	Reference
9D9	Human Dermal Lymphatic Endothelial Cells (HDLECs)	1-5 µg/mL	High	Strong positive signal	[4]
9D9	HDMVEC and HUVEC	5 µg/mL	High (HDMVEC), Low/Negative (HUVEC)	Positive (HDMVEC), Negative (HUVEC)	[5]
AFL4	In vitro differentiated mouse endothelial cells	Titration Recommended	Variable	Positive signal on differentiated cells	[6]
Polyclonal (PE-conjugated)	bEnd.3 (mouse endothelioma cell line)	10 µL/10 ⁶ cells	High	Strong positive signal	[7]

Experimental Protocol: Flow Cytometry Analysis of FLT4 Expression

This protocol provides a general framework for staining cell surface FLT4 for flow cytometry analysis. Optimization may be required for specific cell types and antibodies.

Experimental Workflow



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Caption: Experimental workflow for FLT4 flow cytometry.

Materials

- Cells: Human Dermal Lymphatic Endothelial Cells (HDLECs) or other cells known to express FLT4.
- Primary Antibody: Anti-human or anti-mouse FLT4 antibody (refer to the table above for clone selection).
- Secondary Antibody (if required): Fluorochrome-conjugated secondary antibody specific for the host species and isotype of the primary antibody.
- Isotype Control: Isotype-matched control antibody.
- Flow Cytometry Staining Buffer: PBS with 1-2% BSA or FBS and 0.05% sodium azide.
- Fc Receptor Blocking Solution: e.g., Human TruStain FcX™ (BioLegend) or similar.
- Viability Dye: e.g., Propidium Iodide (PI) or a fixable viability dye.
- Microcentrifuge tubes or 96-well plate.

Procedure

- Cell Preparation:
 - Harvest cells and wash once with ice-cold PBS.
 - Centrifuge at 300-400 x g for 5 minutes at 4°C and discard the supernatant.
 - Resuspend the cell pellet in Flow Cytometry Staining Buffer.
 - Perform a cell count and determine viability (e.g., using trypan blue).
 - Aliquot approximately $0.5-1 \times 10^6$ cells per tube.
- Fc Receptor Blocking:
 - Centrifuge the cells and resuspend the pellet in Fc receptor blocking solution according to the manufacturer's instructions.

- Incubate for 10-15 minutes at 4°C.
- Primary Antibody Staining:
 - Without washing, add the primary FLT4 antibody at the predetermined optimal concentration. Also, prepare a tube with the corresponding isotype control antibody at the same concentration.
 - Incubate for 30 minutes at 4°C in the dark.
- Washing:
 - Add 1-2 mL of Flow Cytometry Staining Buffer to each tube and centrifuge at 300-400 x g for 5 minutes at 4°C.
 - Discard the supernatant.
- Secondary Antibody Staining (if using an unconjugated primary antibody):
 - Resuspend the cell pellet in the fluorochrome-conjugated secondary antibody diluted in Flow Cytometry Staining Buffer.
 - Incubate for 20-30 minutes at 4°C in the dark.
 - Wash the cells once more as described in step 4.
- Resuspension and Analysis:
 - Resuspend the final cell pellet in 300-500 µL of Flow Cytometry Staining Buffer.
 - If viability staining with PI is desired, add it just before analysis.
 - Acquire the samples on a flow cytometer. Be sure to include unstained cells and isotype controls for proper gating and analysis.

Data Analysis

- Gate on the cell population of interest based on forward and side scatter properties.

- Exclude dead cells using a viability dye.
- Use the isotype control to set the gate for FLT4-positive cells.
- Quantify the percentage of FLT4-positive cells and the Mean Fluorescence Intensity (MFI) of the positive population.

Troubleshooting

- High background staining:
 - Ensure adequate Fc receptor blocking.
 - Optimize antibody concentration; high concentrations can lead to non-specific binding.
 - Increase the number of wash steps.
- Weak or no signal:
 - Confirm that the cell type expresses FLT4.
 - Increase the antibody concentration.
 - Check the viability of the cells; dead cells can give false-negative results.
 - Ensure the secondary antibody is appropriate for the primary antibody.

By following these guidelines and protocols, researchers can successfully utilize FLT4 antibodies for the accurate and reliable detection of FLT4-expressing cells by flow cytometry, facilitating advancements in our understanding of lymphatic biology and related diseases.

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